

Salicyloyl chloride CAS number and properties

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Compound of Interest

Compound Name: *Salicyloyl chloride*

Cat. No.: *B073872*

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An In-depth Technical Guide to **Salicyloyl Chloride**

CAS Number: 1441-87-8

Salicyloyl chloride, also known as 2-hydroxybenzoyl chloride, is a significant intermediate in organic synthesis, particularly in the preparation of pharmaceuticals, agrochemicals, and other specialty chemicals.^{[1][2]} Its utility is primarily derived from its function as an acylating agent, which allows for the introduction of the salicyloyl group into a variety of molecules.^[1]

Properties of Salicyloyl Chloride

Salicyloyl chloride is a colorless to pale yellow liquid with a pungent odor.^[2] It is characterized by the presence of both a hydroxyl group and a reactive acyl chloride functional group on a benzene ring.

Physicochemical Properties

Property	Value	Source
CAS Number	1441-87-8	[1][3][4][5]
Molecular Formula	C ₇ H ₅ ClO ₂	[3][4]
Molecular Weight	156.57 g/mol	[3][4]
Melting Point	19°C	[3]
Boiling Point	217.69°C (rough estimate)	[3]
Density	1.3112 g/cm ³	[3]
Refractive Index	1.5812 (estimate)	[3]
pKa	7.40 ± 0.30 (Predicted)	[3][4]

Solubility and Reactivity

Salicyloyl chloride is soluble in organic solvents such as dichloromethane and ether.[2] Due to its hydrophobic aromatic structure, it is generally insoluble in water.[2] The acyl chloride group makes the compound highly reactive, especially towards nucleophiles. It reacts vigorously with water, alcohols, and amines, releasing hydrochloric acid, which necessitates handling and storage under anhydrous conditions.[2] Its corrosive nature requires appropriate safety precautions, as it can cause skin and respiratory irritation.[2]

Experimental Protocols

The most common method for the synthesis of **salicyloyl chloride** is the reaction of salicylic acid with a chlorinating agent, such as thionyl chloride (SOCl₂) or phosphorus pentachloride (PCl₅).[1][6][7]

Synthesis of Salicyloyl Chloride from Salicylic Acid and Thionyl Chloride

This protocol describes a general laboratory-scale synthesis of **salicyloyl chloride**.

Materials:

- Salicylic acid
- Thionyl chloride (SOCl_2)
- Anhydrous solvent (e.g., toluene, dichloromethane)
- Catalyst (optional, e.g., a few drops of N,N-dimethylformamide - DMF)
- Reaction flask with a reflux condenser and a gas outlet to a scrubber
- Stirring apparatus
- Heating mantle
- Vacuum distillation apparatus

Procedure:

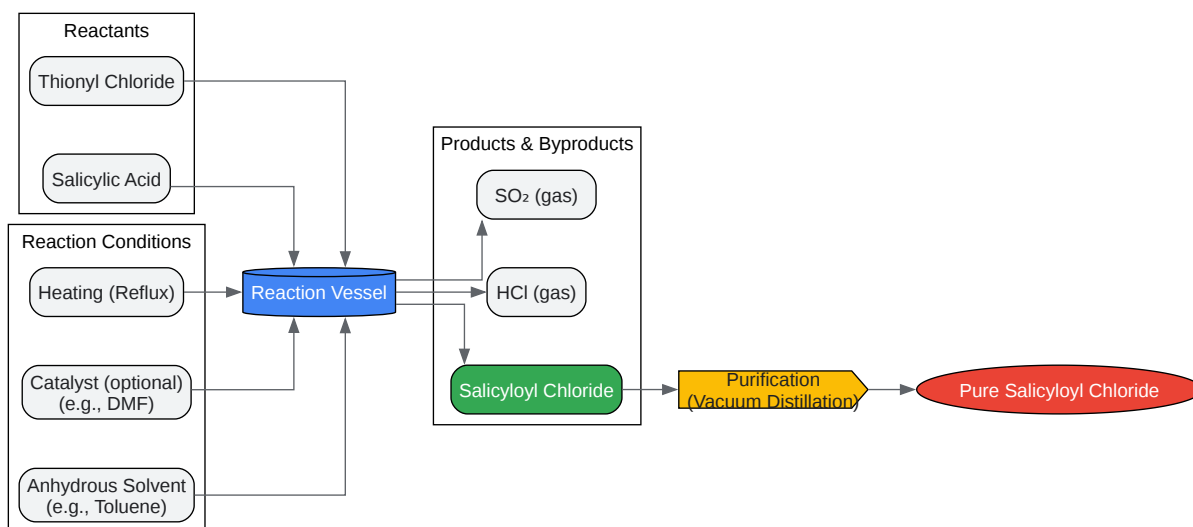
- In a clean, dry reaction flask, add salicylic acid and the anhydrous solvent.
- Begin stirring the mixture to form a suspension.
- If using a catalyst, add a few drops of DMF to the suspension.
- Slowly add thionyl chloride to the reaction mixture. The addition should be done cautiously as the reaction is exothermic and produces hydrogen chloride (HCl) and sulfur dioxide (SO_2) gases.
- After the addition is complete, gently heat the mixture to reflux. The reaction progress can be monitored by the cessation of gas evolution.
- Once the reaction is complete, the excess thionyl chloride and solvent are removed by vacuum distillation.^[1]
- The resulting crude **salicyloyl chloride** can be purified by further vacuum distillation.

Safety Precautions:

- The reaction should be performed in a well-ventilated fume hood due to the evolution of toxic HCl and SO₂ gases.
- Thionyl chloride is corrosive and reacts violently with water. Appropriate personal protective equipment (gloves, safety goggles, lab coat) must be worn.

Diagrams

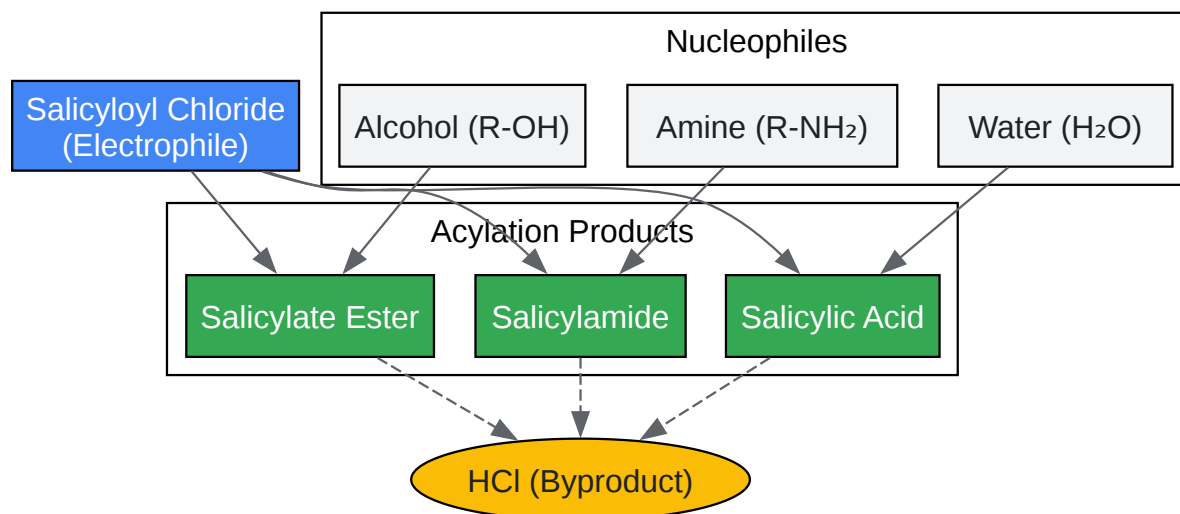
Synthesis Workflow of Salicyloyl Chloride



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Caption: Synthesis of **Salicyloyl Chloride**.

Reactivity of Salicyloyl Chloride as an Acylating Agent



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Caption: Acylation Reactions of **Salicyloyl Chloride**.

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